

# Application Notes and Protocols for Carnallite Crystallization via Solvent Evaporation

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Carnallite

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These application notes provide a comprehensive overview and detailed protocols for the crystallization of **carnallite** ( $\text{KCl} \cdot \text{MgCl}_2 \cdot 6\text{H}_2\text{O}$ ) using the solvent evaporation method. This technique is a straightforward and effective way to produce **carnallite** crystals from brine solutions at ambient temperatures.

## Introduction

**Carnallite**, a hydrated double chloride of potassium and magnesium, is a significant source of potash, which is essential for fertilizers. The solvent evaporation method is a common laboratory technique for growing single crystals and is particularly well-suited for materials soluble in a volatile solvent. This process involves the slow removal of the solvent from a saturated solution, leading to supersaturation and subsequent crystal nucleation and growth. Key factors influencing the success of this method include the initial concentrations of the constituent salts, the rate of evaporation, and the ambient temperature.<sup>[1]</sup>

## Experimental Data

### Chemical Composition of Synthesized Carnallite

The following table summarizes the chemical composition of **carnallite** crystals synthesized via solvent evaporation, as determined by X-ray Fluorescence (XRF) analysis.

Constituent	Weight Percentage (%)
K	14.1
Mg	8.7
Cl	38.3
H <sub>2</sub> O (by difference)	38.9

Data sourced from XRF analysis of synthesized **carnallite** crystals.[1]

## Crystallographic Data of Synthesized Carnallite

The structural properties of the **carnallite** crystals have been characterized using powder X-ray Diffraction (XRD). The results confirm the orthorhombic crystal structure.

Parameter	Value
Crystal System	Orthorhombic
Space Group	Pnna
a	9.598 Å
b	16.141 Å
c	22.519 Å
$\alpha$ , $\beta$ , $\gamma$	90°
Unit Cell Volume (V)	3488.67 Å <sup>3</sup>
Z (Formula units per unit cell)	12

These lattice parameters are in good agreement with standard values for **carnallite**. [1][2][3][4]

## Experimental Protocols

This section provides a detailed protocol for the synthesis of **carnallite** crystals using the solvent evaporation technique at room temperature.

## Materials and Equipment

- Materials:
  - Potassium Chloride (KCl), Analar grade
  - Magnesium Chloride Hexahydrate ( $\text{MgCl}_2 \cdot 6\text{H}_2\text{O}$ ), Analar grade
  - Deionized water
- Equipment:
  - Petri dishes
  - Beakers
  - Magnetic stirrer and stir bars
  - Weighing balance
  - Spatula
  - Perforated polythene sheet (optional)
  - 60-Watt lamp (optional, for accelerated evaporation)

## Solution Preparation

- Prepare a saturated brine solution by dissolving analytical grade KCl and  $\text{MgCl}_2 \cdot 6\text{H}_2\text{O}$  in deionized water at room temperature (approximately  $23^\circ\text{C}$ ). A common starting composition involves a low KCl to high  $\text{MgCl}_2$  concentration ratio.<sup>[1]</sup> For example, a solution can be prepared with 2.5 mole KCl and 90 mole  $\text{MgCl}_2 \cdot 6\text{H}_2\text{O}$ .<sup>[2]</sup>
- Ensure complete dissolution of the salts by stirring the solution using a magnetic stirrer.

## Crystallization Procedure

- Pour the prepared brine solution into clean Petri dishes.

- Place the Petri dishes in a location with a stable ambient temperature and minimal air currents to ensure a slow and controlled evaporation rate.[\[1\]](#)
- Cover the Petri dishes with a perforated polythene sheet. This helps to prevent dust contamination while still allowing for solvent evaporation.
- For a slightly faster evaporation rate, a 60-Watt lamp can be positioned to focus on the solution.[\[1\]](#)
- Monitor the Petri dishes over a period of 3 to 4 weeks. As the water evaporates, the solution will become supersaturated, leading to the nucleation and growth of **carnallite** crystals.[\[1\]](#)[\[2\]](#)
- Once the crystals have reached the desired size (e.g., 4 x 5 x 2 mm to 16 x 13 x 3 mm), they can be carefully harvested from the solution.[\[1\]](#)[\[2\]](#)

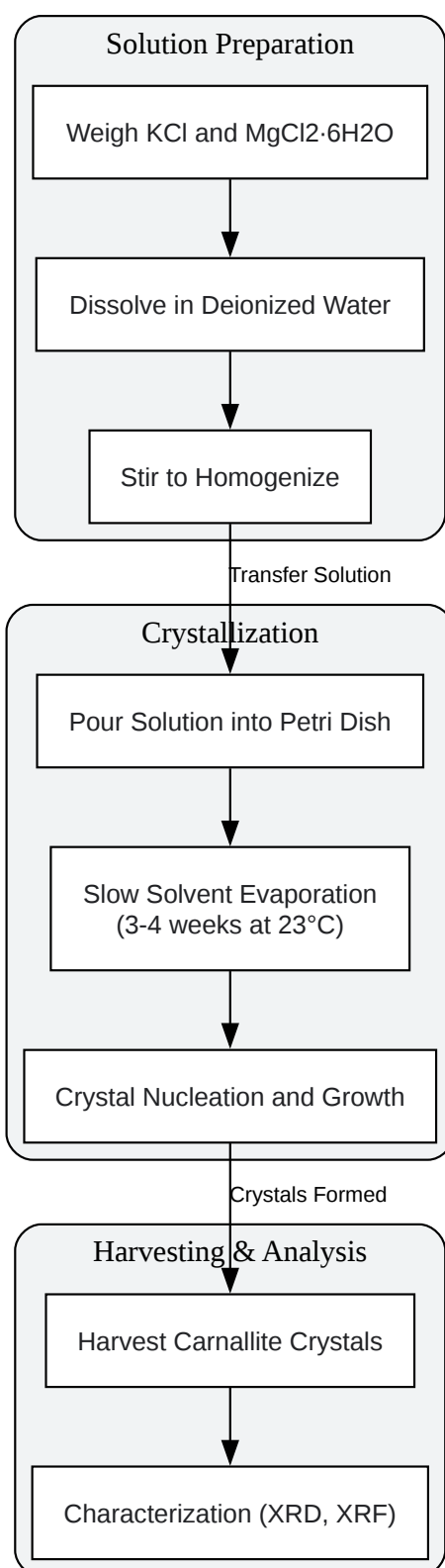
## Crystal Characterization

- Visual Inspection: Observe the morphology of the harvested crystals. Typically, they will be transparent and exhibit a pseudo-hexagonal shape.[\[1\]](#)[\[2\]](#)
- X-ray Fluorescence (XRF): Determine the elemental composition of the synthesized crystals to confirm the presence and relative amounts of potassium, magnesium, and chlorine.[\[1\]](#)
- Powder X-ray Diffraction (XRD): Analyze the crystal structure and determine the lattice parameters to confirm the formation of the orthorhombic **carnallite** phase.[\[1\]](#)[\[2\]](#)

## Visualizations

### Experimental Workflow

The following diagram illustrates the step-by-step workflow for the solvent evaporation process of **carnallite** crystallization.

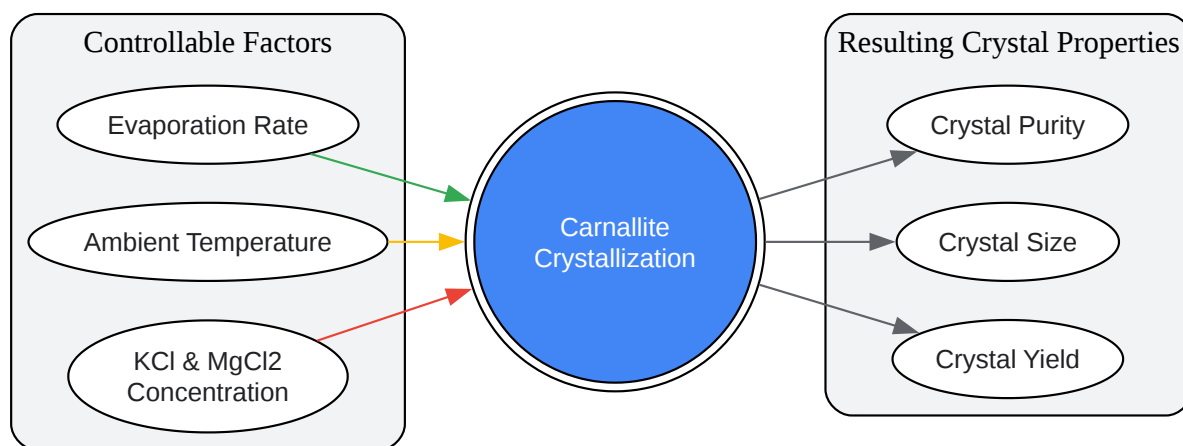


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Caption: Workflow for **carnallite** crystallization.

## Key Factors Influencing Crystallization

This diagram outlines the critical factors that affect the outcome of the **carnallite** crystallization process.



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Caption: Factors affecting **carnallite** crystallization.

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## References

- 1. [jmmm.material.chula.ac.th](http://jmmm.material.chula.ac.th) [jmmm.material.chula.ac.th]
- 2. [researchgate.net](http://researchgate.net) [researchgate.net]
- 3. Crystallization of carnallite from KCl-MgCl<sub>2</sub> brine solutions by solvent evaporation process and its structural and mechanical characterization | Semantic Scholar [semanticscholar.org]

- 4. Crystallization of carnallite from  $\text{KCl-MgCl}_2$  brine solutions by solvent evaporation process and its structural and mechanical characterization | Journal of Metals, Materials and Minerals [jmmm.material.chula.ac.th]
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Email: [info@benchchem.com](mailto:info@benchchem.com)